

Technical Analysis: Spectroscopic Profiling of 3-(2-Oxopropoxy)benzonitrile

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Compound of Interest

Compound Name: 3-(2-Oxopropoxy)benzonitrile

CAS No.: 18859-29-5

Cat. No.: B096723

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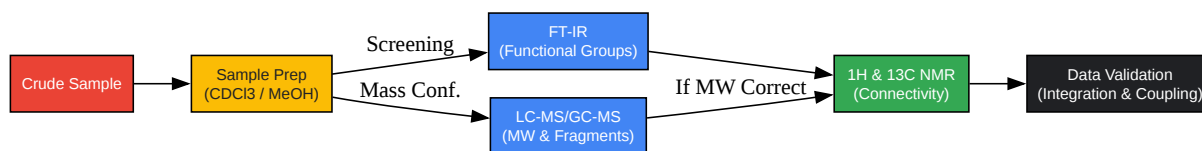
Executive Summary & Compound Architecture

3-(2-Oxopropoxy)benzonitrile, often utilized as a scaffold in the synthesis of beta-blockers and agrochemicals, presents a distinct spectroscopic signature due to the interplay between its electron-withdrawing nitrile group and the electron-donating ether linkage.^[1]

- IUPAC Name: **3-(2-Oxopropoxy)benzonitrile**^[2]
- Molecular Formula: C₁₀H₉NO₂^[1]
- Exact Mass: 175.0633 Da^[1]
- Structural Key: Meta-substitution pattern on the benzene ring; acetyl ether side chain.^[1]

Analytical Workflow

The following directed graph outlines the logical flow for structural validation, ensuring no artifact is mistaken for a signal.



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Figure 1: Integrated spectroscopic workflow for structural confirmation.

Mass Spectrometry (MS) Analysis

Objective: Confirm molecular weight and identify characteristic fragmentation patterns indicative of the acetylonyl and benzonitrile moieties.

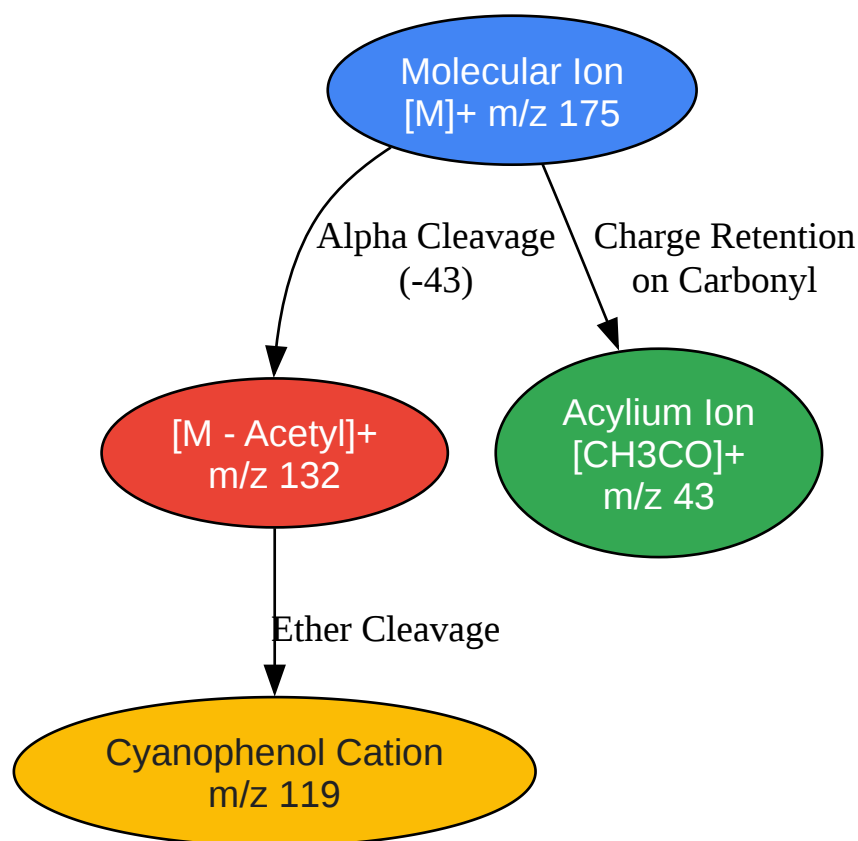
Fragmentation Logic

The molecule ($M^+ = 175$) typically undergoes

-cleavage at the ketone and ether bonds.^[1] The stability of the phenoxy cation drives specific pathways.

m/z (approx)	Ion Identity	Mechanism / Causality
175		Molecular Ion (Radical cation). [1] Stability is moderate due to aromatic ring.
132		Loss of acetyl group ().[1] Cleavage of the bond.[1]
119		3-Cyanophenol cation. Heterolytic cleavage of the ether bond with H-transfer.[1]
102		Loss of substituent (phenoxy fragment degradation). Characteristic of benzonitriles.
43		Acylium ion. Very strong base peak typical of methyl ketones.

MS Fragmentation Pathway Diagram



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Figure 2: Primary fragmentation pathways under Electron Impact (EI, 70eV).[1]

Infrared (FT-IR) Spectroscopy

Objective: Rapid identification of functional groups to rule out starting materials (e.g., 3-cyanophenol).

Critical Absorption Bands

The spectrum is dominated by the nitrile and carbonyl stretches. The absence of a broad -OH band ($3200\text{--}3500\text{ cm}^{-1}$) is the primary indicator of successful alkylation.[1]

- Nitrile (): $\sim 2230\text{ cm}^{-1}$. [1] Sharp, distinct intensity. This band is diagnostic for the cyano group and is largely unaffected by the meta-substitution. [1]
- Ketone ()

): $\sim 1715\text{--}1725\text{ cm}^{-1}$. Strong stretch.^[1] The non-conjugated nature of the ketone (separated by a methylene group) keeps this value typical of aliphatic ketones.

- Ether (

):

- Ar-O stretch: $\sim 1240\text{--}1260\text{ cm}^{-1}$ (Asymmetric).
- Aliph-O stretch: $\sim 1020\text{--}1050\text{ cm}^{-1}$ (Symmetric).

- Aromatic (

): $\sim 1580\text{ cm}^{-1}$ and 1480 cm^{-1} .

- Substitution Pattern (Meta): $\sim 680\text{--}690\text{ cm}^{-1}$ and $\sim 780\text{ cm}^{-1}$ (C-H out-of-plane bending).^[1]

Nuclear Magnetic Resonance (NMR) Analysis

Objective: Definitive structural elucidation. The chemical shifts discussed below are referenced to

(7.26 ppm for ^1H , 77.16 ppm for ^{13}C).

^1H NMR (Proton) Data

The molecule possesses a plane of asymmetry, but the acetyl group rotates freely.

Shift (, ppm)	Mult.	Int.[1][3][4][5][6]	Assignment	Structural Insight
7.35 – 7.45	Triplet (t)	1H	Ar-H5	Meta to both substituents. Pseudo-triplet due to similar coupling (Hz) to H4 and H6.
7.25 – 7.30	Multiplet (m)	1H	Ar-H6	Ortho to CN, Para to Ether.[1] Deshielded by CN anisotropy.[1]
7.10 – 7.15	Multiplet (m)	1H	Ar-H4	Ortho to Ether, Para to CN.[1] Shielded by the ether oxygen's mesomeric effect.
7.05 – 7.10	Singlet (s)	1H	Ar-H2	Isolated between substituents.[1] Often appears as a narrow triplet or singlet.[1]
4.60	Singlet (s)	2H		Significantly deshielded by adjacent Oxygen and Carbonyl -system.[1] Diagnostic Peak.
2.28	Singlet (s)	3H		Methyl ketone alpha-protons.[1]

Classic singlet,
no neighbors.

Expert Insight: The singlet at ~4.60 ppm is the critical "purity check." If this appears as a doublet or multiplet, suspect unreacted chloroacetone or ring-alkylation byproducts.[1]

¹³C NMR (Carbon) Data

Shift (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted"> , ppm)	Type	Assignment	Reasoning
204.5	Q		Ketone carbonyl.[1] Most deshielded peak. [1]
158.2	Q	Ar-C3 ()	Ipso carbon attached to oxygen.[1] Deshielded by electronegativity.[1]
130.5	CH	Ar-C5	Meta position.[1]
124.5	CH	Ar-C6	Ortho to CN.[1]
119.8	CH	Ar-H4	Para to CN.[1]
118.5	Q	ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">	Nitrile carbon.[1] Characteristic region. [1]
117.0	CH	Ar-C2	Isolated carbon between substituents. [1]
113.1	Q	Ar-C1 ()	Ipso carbon attached to nitrile.[1]
73.5			Ether methylene.[1]
26.6			Methyl ketone.[1]

Experimental Protocols

Protocol A: Sample Preparation for NMR

- Solvent: Chloroform-d (CDCl_3) with 0.03% TMS.
- Concentration: 10–15 mg of sample in 0.6 mL solvent.
- Filtration: If the sample is crude, filter through a cotton plug in a Pasteur pipette to remove inorganic salts (NaCl) from synthesis.
- Acquisition:
 - ^1H : 16 scans, 1s relaxation delay.
 - ^{13}C : 512 scans minimum (due to quaternary carbons).

Protocol B: GC-MS Setup

- Column: HP-5ms or equivalent (30m x 0.25mm, 0.25 μm film).[\[1\]](#)
- Carrier Gas: Helium at 1.0 mL/min.[\[1\]](#)
- Temperature Program: 60°C (hold 1 min)
20°C/min
280°C (hold 5 min).
- Inlet: Split mode (20:1), 250°C.
- Ion Source: EI, 230°C.

References

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